

Crystal Structure Confirmation of Solid 4-Pentadecanol: A Comparative Technical Guide

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Compound of Interest

Compound Name: 4-Pentadecanol
CAS No.: 109212-91-1
Cat. No.: B025879

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Executive Summary & Product Profile

4-Pentadecanol (

) is a secondary alcohol characterized by a hydroxyl group at the C4 position of a 15-carbon chain. Unlike its primary isomer (1-pentadecanol), which crystallizes readily in stable orthorhombic or monoclinic forms, **4-pentadecanol** introduces chirality and steric bulk within the chain, leading to unique polymorphic behaviors and lower melting transitions.

This guide outlines the self-validating protocol to confirm its solid-state structure, distinguishing it from structural isomers and validating its phase purity for pharmaceutical or material applications.

Key Physical Benchmarks

Property	4-Pentadecanol (Target)	1-Pentadecanol (Alternative 1)	2-Pentadecanol (Alternative 2)
CAS Number	109212-91-1	629-76-5	1653-34-5
Structure Type	Secondary Alcohol (Chiral)	Primary Alcohol (Achiral)	Secondary Alcohol (Chiral)
Melting Point ()	36.3 – 37.5 °C	43 – 45 °C	33 – 35 °C
Crystal Habit	Platy/Layered (Polymorphic)	Flaky/Needles	Waxy Solid
Key Feature	Mid-chain H-bonding steric hindrance	Head-to-head bilayer packing	Methyl-group steric disruption

Comparative Performance Analysis

The "performance" of **4-pentadecanol** in solid-state applications (e.g., as a phase change material or lipid matrix) depends on its polymorphic stability.

Polymorphic Behavior vs. Alternatives

- **4-Pentadecanol** (Target): Exhibits a Rotator Phase (plastic crystal) prior to melting. The hydroxyl group at C4 disrupts the all-trans zigzag planar conformation, forcing a "kink" that lowers the packing density compared to the primary alcohol.
- **1-Pentadecanol** (Alternative): Strongly favors stable (orthorhombic) or (monoclinic) forms with high enthalpy of fusion due to unhindered terminal H-bonding.
- Implication: If your DSC data shows a sharp single peak at 44°C, your sample is likely contaminated with or misidentified as 1-pentadecanol. **4-Pentadecanol** must show a lower endotherm (~37°C) often preceded by a weak solid-solid transition.

Structural Identification Logic

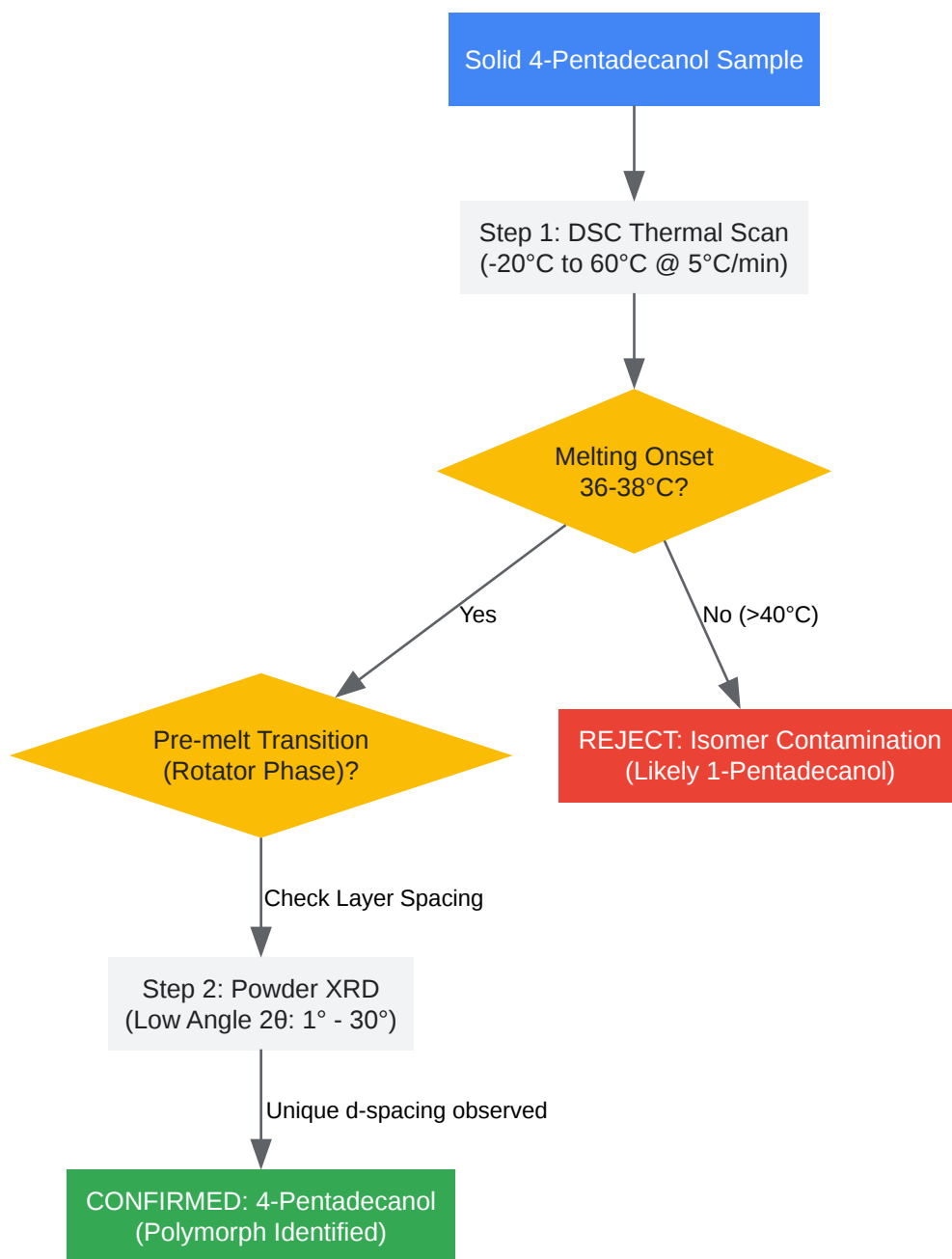
The confirmation relies on detecting the specific Long Spacing () in X-Ray Diffraction (XRD).

- Primary Alcohols: Molecules pack in bilayers (head-to-head).
.
- Secondary Alcohols (**4-Pentadecanol**): Often pack in tilted layers or interdigitated structures to maximize H-bonding around the buried -OH group. The
-spacing will differ significantly from the theoretical bilayer length of ~40 Å found in 1-pentadecanol.

Experimental Protocol: Self-Validating Confirmation

This protocol uses a multi-technique approach where the result of one method validates the other.

Workflow Visualization



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Caption: Logical workflow for confirming **4-pentadecanol** identity against high-melting isomers.

Step-by-Step Methodology

Phase 1: Thermal History Standardization (DSC)

Why: Secondary alcohols exhibit "thermal memory." Polymorphs obtained from melt-quenching differ from solvent-crystallized forms.

- Instrument: Differential Scanning Calorimeter (e.g., TA Instruments Q2000).
- Protocol:
 - Equilibrate at -20°C.
 - First Heat: Ramp 5°C/min to 60°C. (Erases thermal history).
 - Cool: Ramp 5°C/min to -20°C. (Induces controlled crystallization).
 - Second Heat: Ramp 2°C/min to 60°C. (High-resolution data collection).
- Validation Criteria:
 - Look for
.
 - Calculate Enthalpy of Fusion (

).^{[1][2]} It should be approx. 35 kJ/mol. A value >50 kJ/mol suggests primary alcohol contamination.

Phase 2: Structural Fingerprinting (PXRD)

Why: To measure the layer thickness (

-spacing) which is unique to the position of the oxygen atom.

- Instrument: Powder X-Ray Diffractometer (Cu K
radiation,
Å).
- Settings:
 - Range:
to

. (Critical: Low angle data is required for long-chain ordering).

- Step size:

.

- Analysis:

- Identify the low-angle series (

) peaks.

- Apply Bragg's Law:

.

- Causality: If the -OH is at C4, the effective chain length for packing is shortened or tilted compared to C1.

- Expectation: A primary peak at low angle corresponding to a bilayer or interdigitated monolayer.

Phase 3: Chirality Check (Polarimetry/Single Crystal)

Why: **4-Pentadecanol** is chiral. Commercial samples are often racemic (

).

- Dissolve 10 mg in Ethanol.

- Measure Optical Rotation

.

- Result:

- : Racemic mixture (most common commercial solid).

- Non-zero: Enantiopure. Note: Enantiopure forms often have higher melting points than racemates due to better packing efficiency.

Data Interpretation & Troubleshooting

Observation	Diagnosis	Action
MP = 44°C	Sample is 1-Pentadecanol.	Reject sample. Verify supplier CAS.
MP = 37°C, Broad Peak	Impure 4-Pentadecanol or amorphous content.	Recrystallize from hexane.
Double Melting Peak	Polymorphic mixture (Rotator + Crystal).	Anneal sample at 30°C for 24h to convert metastable forms.
XRD peaks match Paraffin	Loss of -OH group (reduction to Pentadecane).	Check IR for broad -OH stretch at 3300 cm ⁻¹ .

References

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Sources

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- [2. 4-Heptanol \(CAS 589-55-9\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
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